

Application Notes and Protocols: ICL-SIRT078

Stability and Storage

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Compound of Interest

Compound Name: *lcl-sirt078*

Cat. No.: *B13447357*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide essential information and protocols for the stability and storage of **ICL-SIRT078**, a selective SIRT2 inhibitor. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in research and development applications.

Compound Information

Parameter	Value
IUPAC Name	3-((2-Methoxynaphthalen-1-yl)methyl)-7-((pyridin-3-ylmethyl)amino)-5,6,7,8-tetrahydrobenzo[1,2]thieno[2,3-d]pyrimidin-4(3H)-one[3]
CAS Number	1060430-64-9[3]
Molecular Formula	C ₂₈ H ₂₆ N ₄ O ₂ S[3]
Molecular Weight	482.60 g/mol

Recommended Storage and Handling

Proper storage and handling are vital to prevent degradation and maintain the biological activity of **ICL-SIRT078**. The following conditions are based on information from chemical suppliers.

Table 2.1: Recommended Storage Conditions for Solid Compound and Solutions

Form	Storage Temperature	Storage Conditions	Shelf Life
Solid Powder	-20°C	Store in a tightly sealed container in a dry and dark place.	>2 years (if stored properly)
Stock Solution (in DMSO)	-20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	6 months at -20°C; 1 year at -80°C

Disclaimer: The shelf life provided is an estimate based on typical handling of similar compounds. Users should independently verify the stability for their specific applications and storage conditions.

Stability Profile (Illustrative)

No formal, publicly available stability studies for **ICL-SIRT078** have been identified. The following table is for illustrative purposes only and demonstrates the type of data that would be generated in a comprehensive stability assessment. Researchers should perform their own stability studies for their specific formulations and storage conditions.

Table 3.1: Illustrative Stability Data for ICL-SIRT078 in DMSO at -20°C

Time Point	Purity (%) by HPLC	Appearance
Initial (T=0)	99.5	Colorless solution
1 Month	99.4	Colorless solution
3 Months	99.2	Colorless solution
6 Months	98.9	Colorless solution
12 Months	98.1	Faint yellow tint

Experimental Protocols

Protocol 4.1: Preparation of ICL-SIRT078 Stock Solution (10 mM)

- **Pre-weighing Preparation:** Before opening the vial, centrifuge it briefly to ensure that all the solid material is at the bottom.
- **Weighing:** Accurately weigh the desired amount of **ICL-SIRT078** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the appropriate volume of dimethyl sulfoxide (DMSO) to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **ICL-SIRT078** (MW = 482.60), add 207.2 μ L of DMSO.
- **Dissolution:** Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (to 37°C) may be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, light-protecting tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C as recommended in Table 2.1.

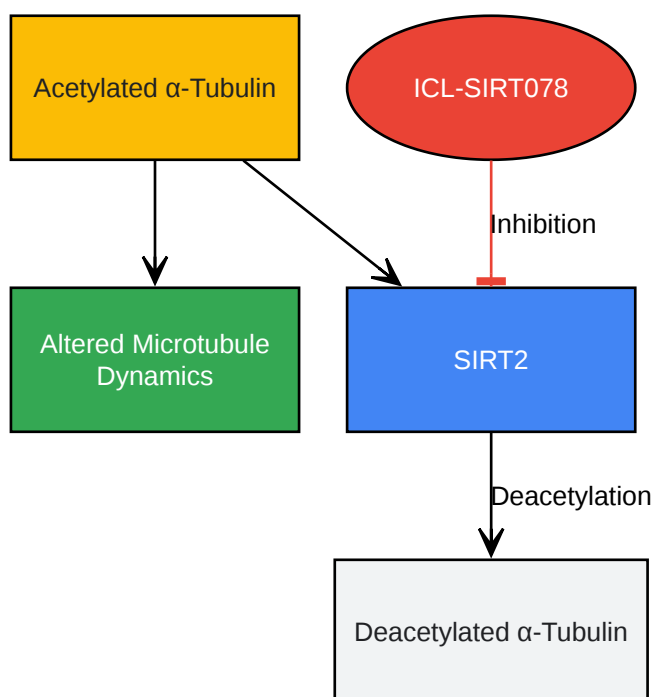
Protocol 4.2: General Workflow for Assessing Solution Stability

This protocol outlines a general procedure for researchers to determine the stability of **ICL-SIRT078** in a specific solvent and storage condition.

- Prepare a fresh stock solution of **ICL-SIRT078** at a known concentration (e.g., 10 mM in DMSO) as described in Protocol 4.1. This is your T=0 sample.
- Analyze the T=0 sample immediately using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection, to determine the initial purity and concentration.
- Store aliquots of the stock solution under the desired storage conditions (e.g., -20°C, 4°C, room temperature). Protect from light.

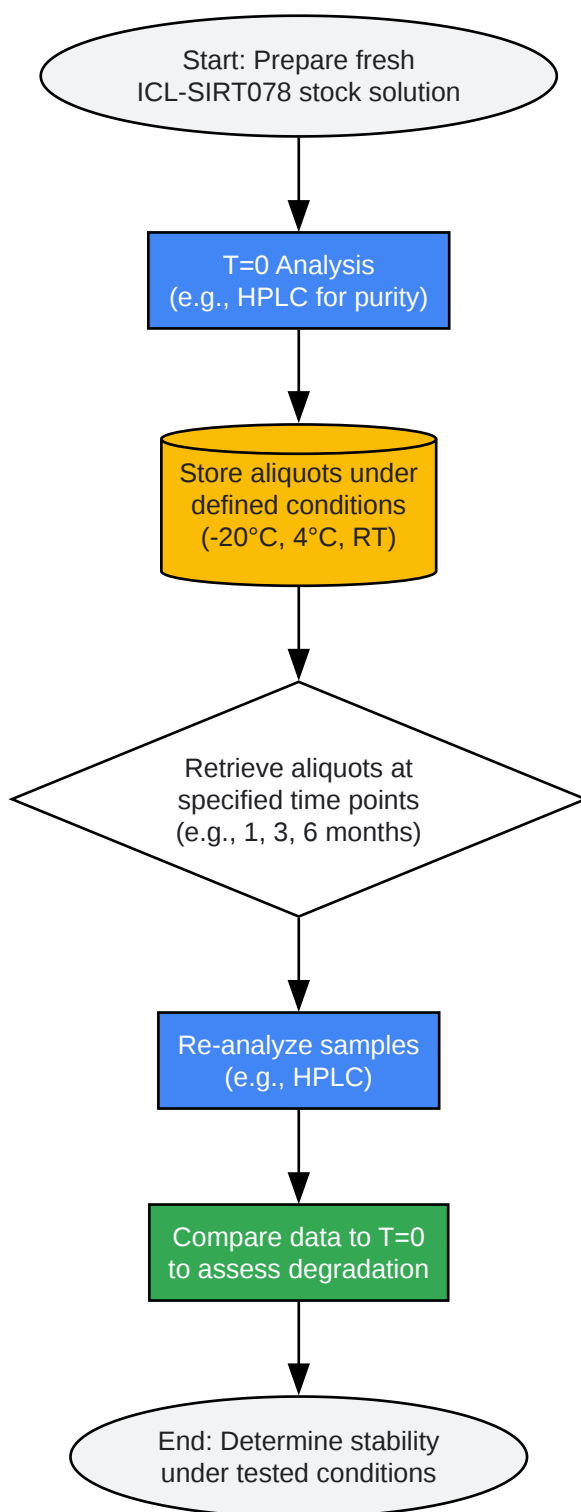
- At specified time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot and re-analyze it using the same analytical method as in step 2.
- Compare the results from each time point to the T=0 sample to assess any degradation (decrease in purity, appearance of new peaks) over time.

Diagrams



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Caption: Simplified signaling pathway showing **ICL-SIRT078** inhibiting SIRT2.



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Caption: Experimental workflow for assessing the stability of **ICL-SIRT078** solutions.

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References

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